

# In-depth Technical Guide: A Structural and Functional Analysis of Trimethylglycine

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## Compound of Interest

Compound Name: Trimethyl glycine

Cat. No.: B1206928

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For: Researchers, Scientists, and Drug Development Professionals

## Introduction

Trimethylglycine (TMG), also known as betaine, is a naturally occurring amino acid derivative first discovered in sugar beets (*Beta vulgaris*).<sup>[1][2]</sup> It is a vital multifunctional nutrient found in various plants, animals, and microorganisms.<sup>[3][4]</sup> Structurally, TMG is a zwitterionic quaternary ammonium compound, consisting of the amino acid glycine with three methyl groups attached.<sup>[1][5][6]</sup> This unique structure confers its two primary physiological roles: as an organic osmolyte to protect cells from environmental stress and as a methyl group donor in critical metabolic pathways.<sup>[2][3][4]</sup>

This guide provides a comprehensive technical overview of the structural and functional properties of TMG, presenting quantitative data, detailed experimental protocols, and visual diagrams of key pathways to support advanced research and drug development.

## Structural and Physicochemical Properties

TMG's chemical structure is fundamental to its biological activity. It exists as a zwitterion at physiological pH, with a positively charged quaternary ammonium group and a negatively charged carboxyl group.<sup>[1][7]</sup> This dipolar nature makes it highly soluble in aqueous environments.<sup>[1]</sup>

Table 1: Physicochemical and Structural Data for Trimethylglycine

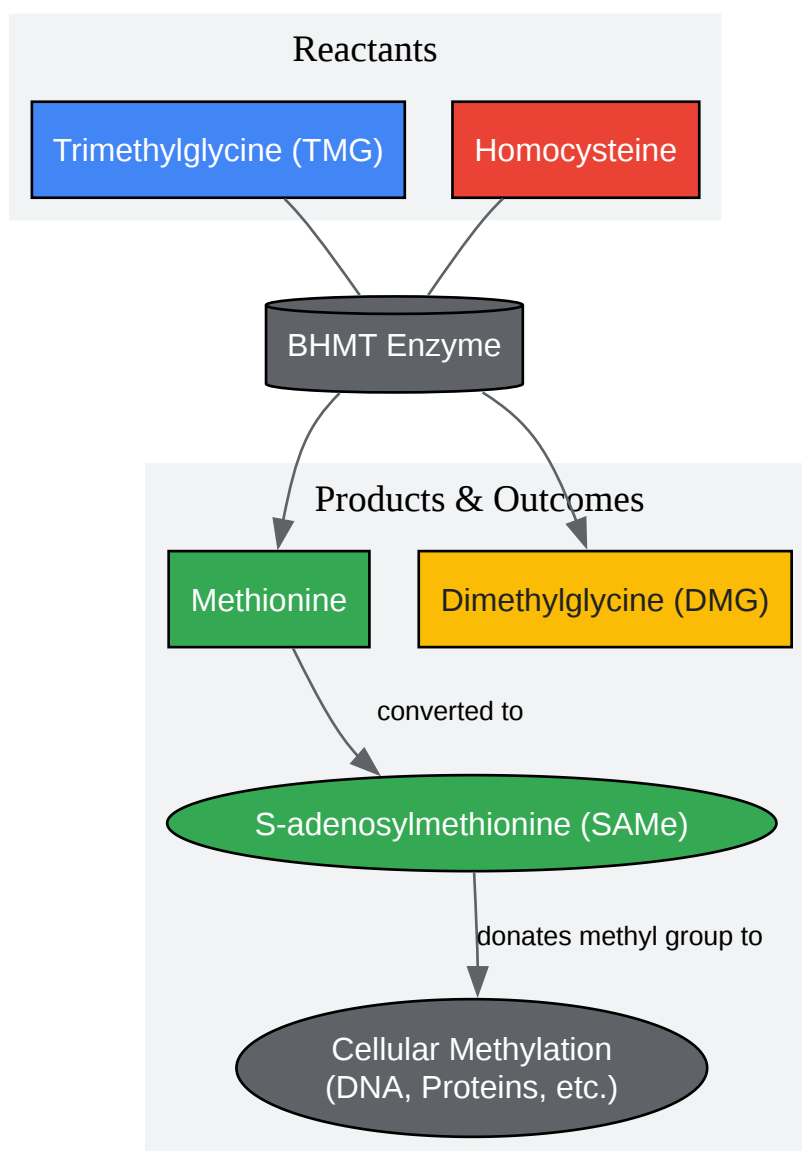
Property	Value/Description	Reference(s)
IUPAC Name	2-(trimethylazaniumyl)acetate	[1]
Other Names	Betaine, Glycine Betaine, Oxyneurine	[1]
Chemical Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	117.146 g/mol	[1]
Appearance	White crystalline solid	[1]
Melting Point	~310 °C (decomposes)	[1]
Solubility in Water	High	[1]
pKa (Carboxyl Group)	1.84	[1]

## Core Functional Roles and Signaling Pathways

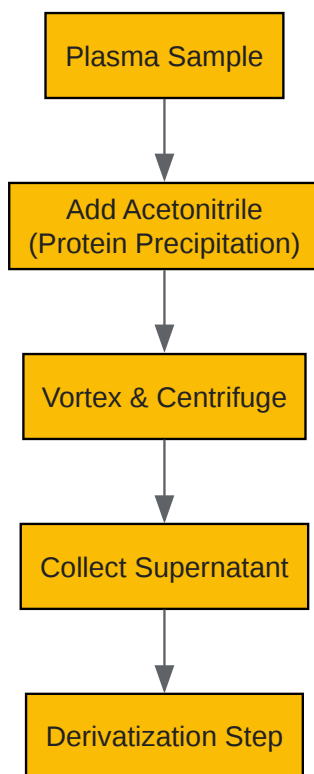
TMG's significance in cellular biology stems from three primary functions: osmoprotection, methyl donation, and chaperone activity.

### Osmolyte Function

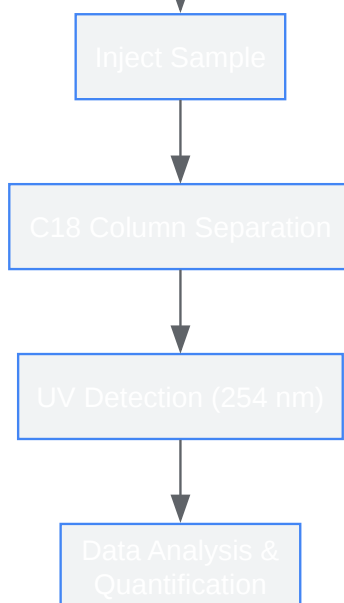
As an organic osmolyte, TMG accumulates in cells subjected to osmotic stress (e.g., high salinity or dehydration), helping to maintain cellular volume, water balance, and the stability of proteins and enzymes without perturbing their function.[2][5][8] This is particularly crucial in tissues like the kidney medulla, which are exposed to high osmotic gradients.[9][10]



## Sample Preparation



## HPLC Analysis

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